Introduction: Unveiling a Niche Histidine Derivative

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Compound of Interest

Compound Name:	*N,N-Dimethyl-L-histidine*
CAS No.:	*24940-57-6*
Cat. No.:	*B1330871*

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N,N-Dimethyl-L-histidine is a methylated derivative of the essential amino acid L-histidine, characterized by the presence of two methyl groups on the alpha-amino nitrogen atom.[1] While not as extensively studied as other methylated forms like 1-methylhistidine or 3-methylhistidine, **N,N-Dimethyl-L-histidine** holds unique significance as a naturally occurring metabolite and a valuable tool in modern biochemical and analytical research.[2][3] Its discovery is rooted in the exploration of natural products, having been identified as a fungal metabolite and also reported in organisms such as Brassica napus (rapeseed) and Euglena gracilis.[1]

This guide provides a comprehensive technical overview for researchers and drug development professionals, charting the course from its fundamental properties to its application in advanced scientific workflows. We will explore its biochemical context, detailed methodologies for its synthesis and analysis, and its emerging roles in metabolic research.

Section 1: Physicochemical and Biochemical Profile

The unique structure of **N,N-Dimethyl-L-histidine**, featuring a dimethylated alpha-amino group and the characteristic imidazole side chain of histidine, dictates its chemical behavior and

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biological interactions.[3]

Core Properties

A summary of the key physicochemical properties of **N,N-Dimethyl-L-histidine** is presented below, derived from comprehensive chemical databases.

Property	Value	Source
IUPAC Name	(2S)-2-(dimethylamino)-3-(1H-imidazol-5-yl)propanoic acid	PubChem[1]
Molecular Formula	$C_8H_{13}N_3O_2$	PubChem[1]
Molecular Weight	183.21 g/mol	Biosynth[2]
CAS Number	24940-57-6	PubChem[1]
Canonical SMILES	CN(C)C(=O)O	Biosynth[2]
ChEBI ID	CHEBI:16029	PubChem[1]
Appearance	Zwitterion at physiological pH	Biosynth[2]
Storage Temp.	2°C - 8°C	Biosynth[2]

Context within Histidine Metabolism

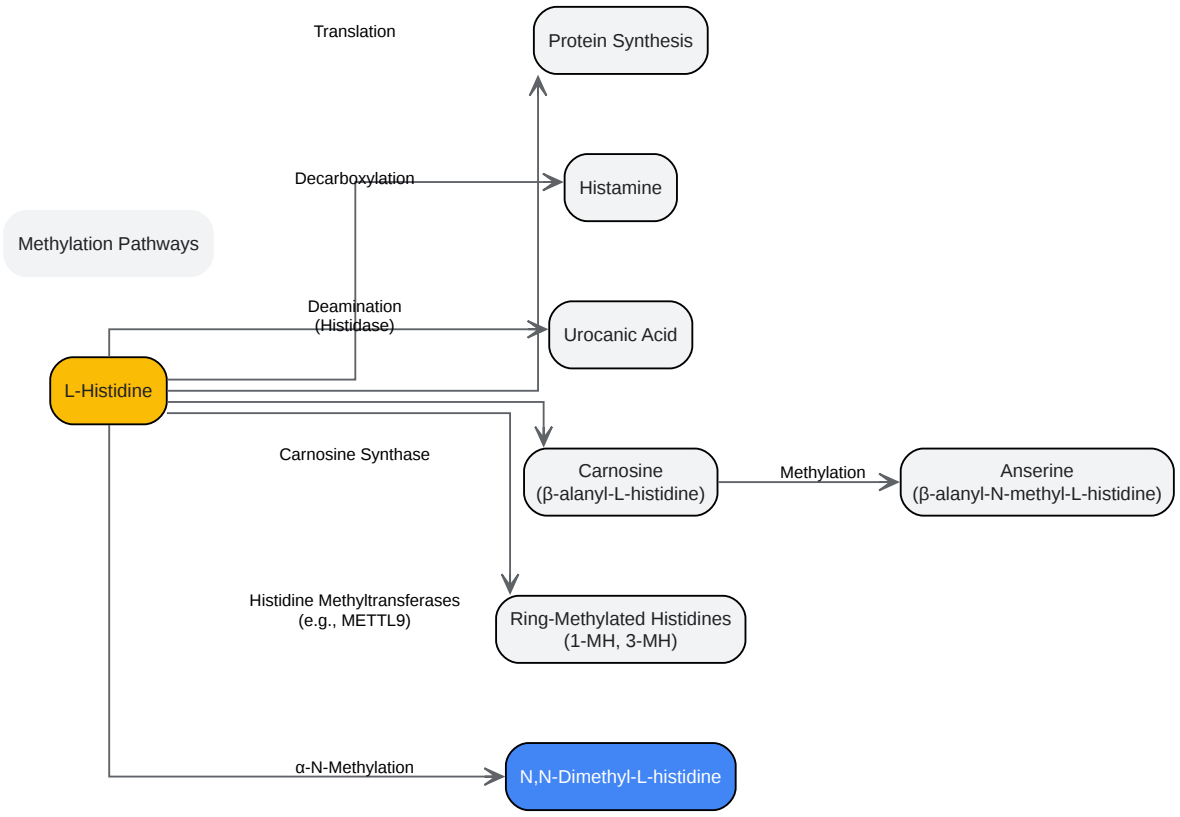
L-histidine is a versatile essential amino acid involved in numerous physiological processes, including protein synthesis, proton buffering, and metal ion chelation.[4][5][6] Its metabolism gives rise to several critical bioactive molecules.[7]

- Histamine: Formed via decarboxylation, histamine is a key neurotransmitter and mediator of inflammatory responses.[7]
- Carnosine and Anserine: These dipeptides, crucial for buffering pH in muscle tissue, are synthesized from histidine. The conversion of carnosine to anserine involves histidine methylation.[8][9]
- Methylated Histidines: Histidine can be methylated on the imidazole ring (at the N1 or N3 position) or, as in the case of **N,N-Dimethyl-L-histidine**, on the alpha-amino group. These

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modifications alter the molecule's biochemical properties and play roles in various biological pathways.[8][9]

The diagram below illustrates the central role of L-histidine and the position of its various derivatives, including **N,N-Dimethyl-L-histidine**, within its broader metabolic network.



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Caption: Metabolic fate of L-histidine and its derivatives.

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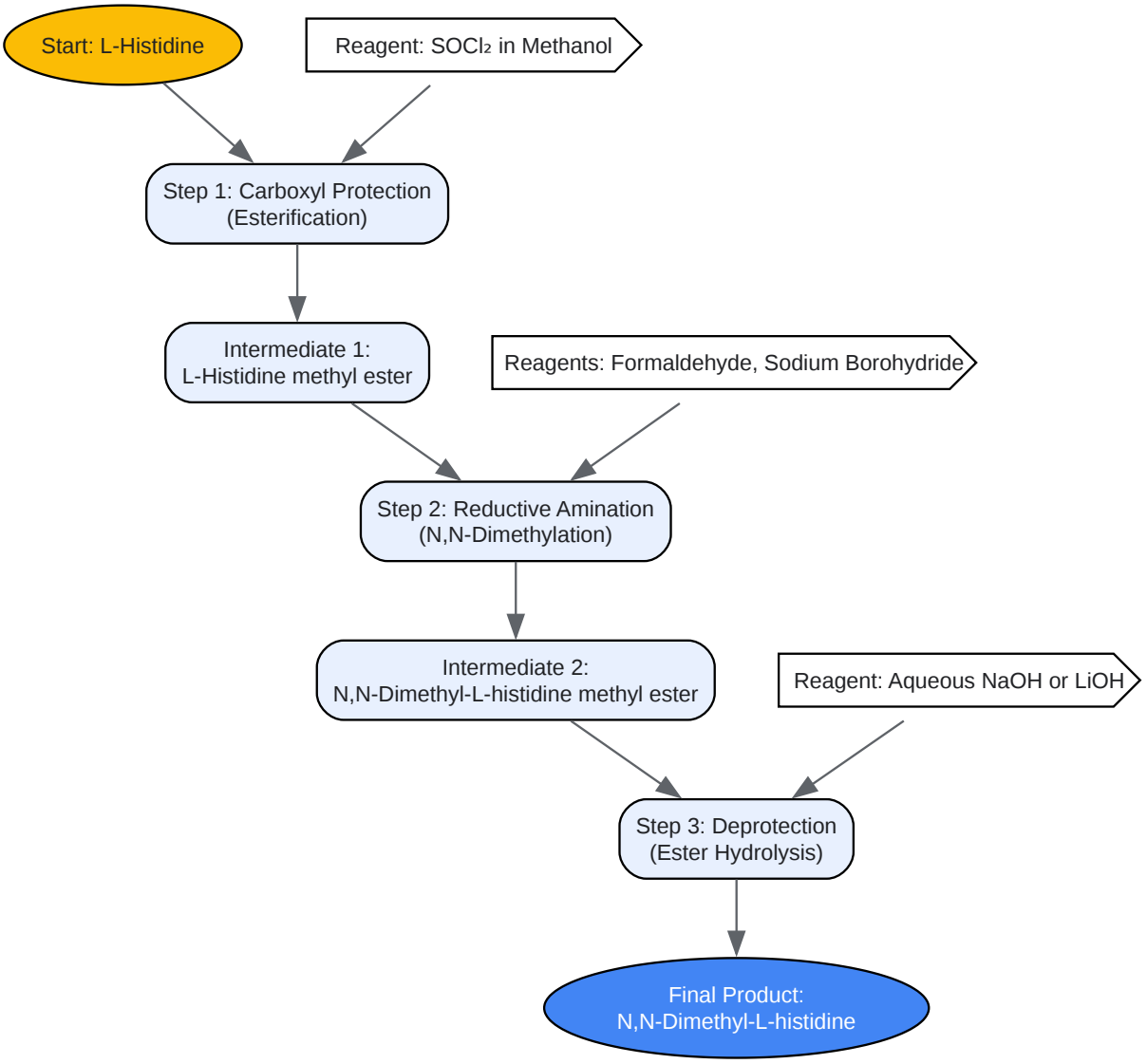
Section 2: Methodologies for Synthesis and Analysis

The study and application of **N,N-Dimethyl-L-histidine** necessitate robust methods for its chemical synthesis and analytical detection.

Chemical Synthesis Workflow

The synthesis of **N,N-Dimethyl-L-histidine** from its precursor, L-histidine, requires a strategic approach involving protection of reactive functional groups followed by targeted methylation. A plausible and efficient laboratory-scale synthesis is outlined below. The causality behind this multi-step process is to prevent unwanted side reactions, such as methylation of the imidazole ring or polymerization, by temporarily masking the carboxyl and imidazole functionalities.

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Caption: Synthetic workflow for **N,N-Dimethyl-L-histidine**.

Protocol 2.1.1: Synthesis of **N,N-Dimethyl-L-histidine**

- Esterification (Carboxyl Protection):
  - Suspend L-histidine (1 equivalent) in anhydrous methanol under an inert atmosphere (e.g., Argon).

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- Cool the suspension to 0°C in an ice bath.
- Slowly add thionyl chloride ($SOCl_2$) (1.2 equivalents) dropwise. The choice of $SOCl_2$ is strategic as it reacts with methanol to form HCl in situ, which catalyzes the esterification while minimizing water.[10]
- Allow the reaction to warm to room temperature and stir for 16-24 hours until the starting material is fully dissolved and consumed (monitor by TLC).
- Remove the solvent under reduced pressure to yield L-histidine methyl ester dihydrochloride.

- Reductive Amination (N,N-Dimethylation):
  - Dissolve the L-histidine methyl ester dihydrochloride from Step 1 in a suitable solvent like methanol.
  - Add an aqueous solution of formaldehyde (2.5 equivalents).
  - Add a reducing agent, such as sodium borohydride ($NaBH_4$) or sodium cyanoborohydride ($NaBH_3CN$), portion-wise while maintaining the temperature below 20°C. This classic Eschweiler-Clarke type reaction is highly efficient for methylating primary amines.
  - Stir the reaction for 4-6 hours at room temperature.
  - Quench the reaction carefully with a dilute acid (e.g., 1M HCl) to neutralize excess reducing agent.
  - Basify the solution and extract the product with an organic solvent (e.g., ethyl acetate).
- Saponification (Deprotection):
  - Dissolve the crude **N,N-Dimethyl-L-histidine** methyl ester in a mixture of methanol and water.
  - Add an aqueous solution of lithium hydroxide (LiOH) or sodium hydroxide (NaOH) (1.5 equivalents).

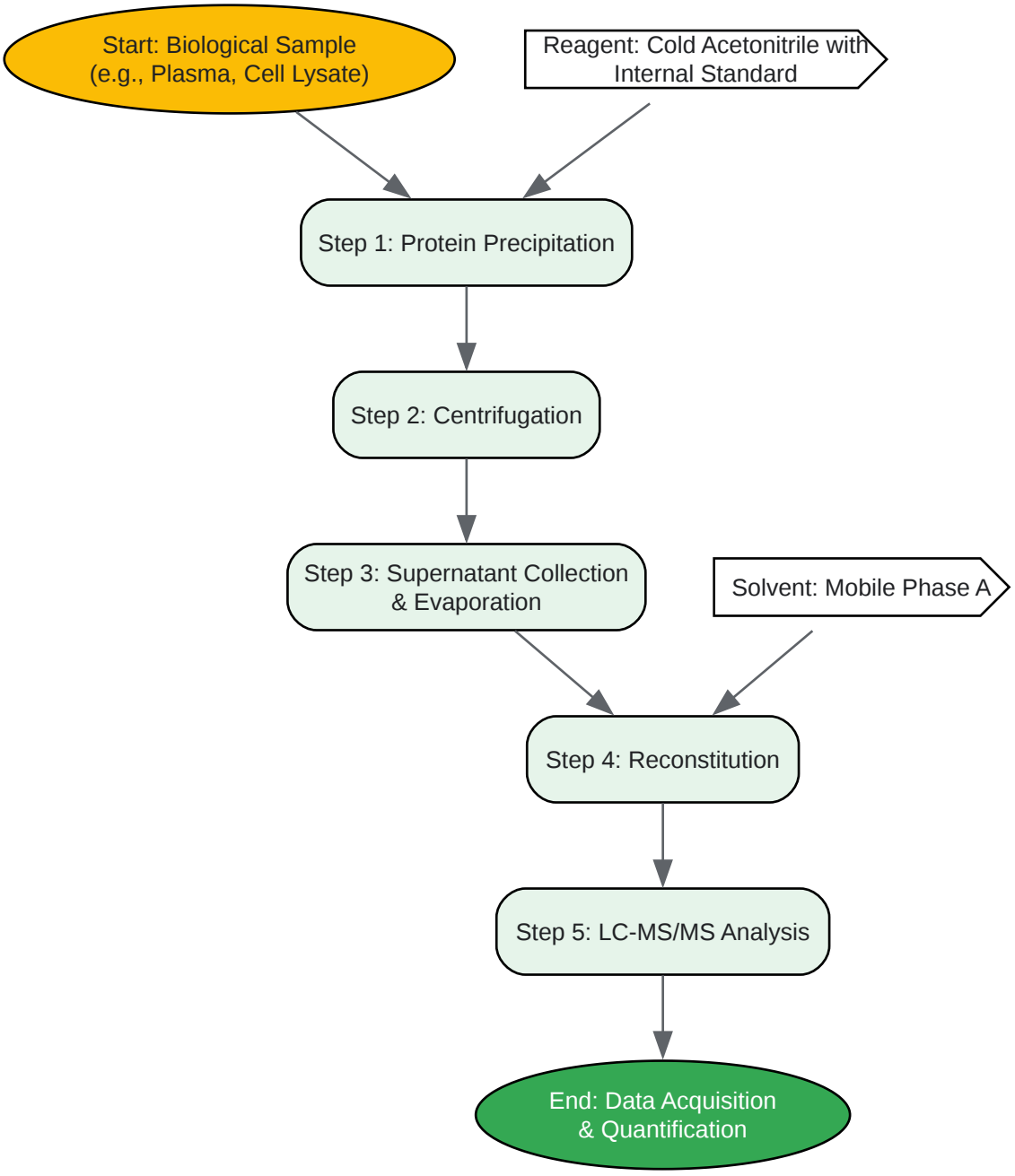
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- Stir at room temperature for 2-4 hours, monitoring the hydrolysis of the ester by TLC.
- Acidify the reaction mixture to a pH of ~6-7 with 1M HCl. The zwitterionic product will precipitate or can be purified.
- Purify the final product by recrystallization or column chromatography to yield pure **N,N-Dimethyl-L-histidine**.

Analytical Workflow for Quantification in Biological Samples

The accurate detection and quantification of **N,N-Dimethyl-L-histidine** in complex matrices like plasma or cell culture media is critical for its study as a biomarker.[3] Liquid Chromatography-Mass Spectrometry (LC-MS) is the gold standard for this application due to its high sensitivity and specificity.[1]

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Caption: LC-MS/MS workflow for **N,N-Dimethyl-L-histidine** analysis.

Protocol 2.2.1: LC-MS/MS Quantification

- Sample Preparation:

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- To 50 µL of plasma, add 200 µL of ice-cold acetonitrile containing a known concentration of an appropriate internal standard (e.g., a stable isotope-labeled version like N,N-di($^{13}CD_3$)-L-histidine). The acetonitrile serves to precipitate proteins, which would otherwise interfere with the analysis.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 98% Water/2% Acetonitrile with 0.1% Formic Acid).

- Chromatographic Separation (HPLC):
  - Column: A reverse-phase C18 column or a HILIC (Hydrophilic Interaction Liquid Chromatography) column is suitable for retaining this polar analyte.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Gradient: A typical gradient would start at 2% B, hold for 1 minute, ramp to 95% B over 5 minutes, hold for 2 minutes, and then re-equilibrate at 2% B for 3 minutes. This ensures separation from other metabolites.
  - Flow Rate: 0.4 mL/min.
  - Injection Volume: 5 µL.
- Mass Spectrometric Detection (MS/MS):
  - Ionization Mode: Electrospray Ionization, Positive (ESI+). The dimethylamino and imidazole groups are readily protonated.

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- Analysis Mode: Multiple Reaction Monitoring (MRM). This highly specific mode increases the signal-to-noise ratio by monitoring a specific precursor-to-product ion transition.
- Precursor Ion (Q1): m/z 184.1 (corresponding to $[M+H]^+$).
- Product Ion (Q3): A characteristic fragment ion, such as m/z 138 (loss of formic acid) or m/z 95 (imidazole-related fragment), would be selected after initial optimization.[1]
- Quantification: The analyte concentration is determined by comparing the peak area ratio of the analyte to the internal standard against a standard curve prepared with known concentrations.

Section 3: Biological Relevance and Research Applications

While the complete biological role of **N,N-Dimethyl-L-histidine** is still under active investigation, its presence in various organisms and its unique chemical structure have positioned it as a compound of interest in several research domains.

Roles and Applications

- Metabolic Biomarker: Researchers are actively exploring its potential as a biomarker for certain metabolic conditions. Its quantification in biological fluids can provide insights into disorders of amino acid metabolism.[3][10]
- Biochemical Research Tool: As a stable, modified amino acid, it serves as a tool for studying protein interactions and the substrate specificity of enzymes involved in histidine metabolism.[3]
- Cell Culture and Nutrition: It has been utilized in specialized cell culture media to support the growth of certain cell lines and is investigated for its impact on amino acid metabolism in nutrition science.[3]
- Proteomics: Derivatives of **N,N-Dimethyl-L-histidine** are being explored for use in isobaric tandem mass tags, which are sophisticated reagents for performing relative quantification in proteomics experiments.[10]

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Enzyme Kinetics Context

Direct kinetic data for the enzyme(s) responsible for producing **N,N-Dimethyl-L-histidine** are not widely published. However, to provide context for the enzymatic study of related molecules, the table below shows kinetic parameters for METTL9, a recently identified histidine methyltransferase that specifically methylates the N1 position of histidine within a "His-x-His" motif.[8] This data exemplifies the type of quantitative analysis required to characterize the enzymes involved in histidine methylation pathways.

Parameter	Value	Substrate	Enzyme	Source
K_m (Michaelis Constant)	15.11 µM	Unmethylated $SLC39A7_{66-74}$	METTL9	NIH[8]
kcat (Turnover Number)	44.27 x 10^{-3} s^{-1}	Unmethylated $SLC39A7_{66-74}$	METTL9	NIH[8]

Understanding these kinetic parameters is crucial for drug development professionals, as they define the efficiency and substrate affinity of an enzyme, making them key metrics for assessing potential inhibitor efficacy.

Conclusion

N,N-Dimethyl-L-histidine, once a curiosity of natural product chemistry, is emerging as a molecule with significant potential in modern life sciences. Its history is one of gradual characterization, moving from simple identification in fungi to a valuable standard in analytical chemistry and a potential biomarker in metabolomics. The robust methodologies for its synthesis and detection outlined in this guide provide the foundation for future research. As analytical techniques become more sensitive, the subtle roles of such uniquely modified metabolites will be further elucidated, promising new insights into the complex landscape of cellular metabolism and disease.

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